

# In-Depth Technical Guide to 2-Methoxy-3-methylaniline

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## Compound of Interest

Compound Name: 2-Methoxy-3-methylaniline

CAS No.: 18102-30-2

Cat. No.: B098021

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CAS Number: 18102-30-2

A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **2-Methoxy-3-methylaniline**, a significant chemical intermediate in organic synthesis. The document outlines its chemical and physical properties, safety information, a plausible synthetic route, and its potential applications, particularly in the field of drug discovery and development.

## Chemical and Physical Properties

**2-Methoxy-3-methylaniline**, with the CAS number 18102-30-2, is an aromatic amine with a molecular formula of  $C_8H_{11}NO$  and a molecular weight of 137.18 g/mol <sup>[1]</sup> While specific experimental data for some of its physical properties are not readily available, computed properties and data from isomeric compounds provide valuable estimations.

Table 1: Physicochemical Properties of **2-Methoxy-3-methylaniline** and Related Isomers

Property	2-Methoxy-3-methylaniline (CAS: 18102-30-2)	3-Methoxy-2-methylaniline (CAS: 19500-02-8)	2-Methoxy-N-methylaniline (CAS: 10541-78-3)
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	C <sub>8</sub> H <sub>11</sub> NO	C <sub>8</sub> H <sub>11</sub> NO
Molecular Weight	137.18 g/mol [1]	137.18 g/mol [2]	137.18 g/mol [3]
Melting Point	Data not available	27-28 °C	30-34 °C
Boiling Point	Data not available	Data not available	Data not available
Density	Data not available	Data not available	Data not available
Solubility	Data not available	Data not available	Data not available

## Safety and Hazard Information

**2-Methoxy-3-methylaniline** is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is considered harmful if swallowed and may cause an allergic skin reaction.[3]

Table 2: GHS Hazard Information for **2-Methoxy-3-methylaniline**

Hazard Class	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin sensitization (Category 1)	H317: May cause an allergic skin reaction

### Precautionary Measures:

- Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Contaminated work clothing should not be allowed out of the workplace. Wear protective gloves.
- Response: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth. If on skin, wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention. Wash contaminated clothing before reuse.

- Disposal: Dispose of contents/container in accordance with local/regional/national/international regulations.

## Synthesis and Experimental Protocols

A plausible and common method for the synthesis of substituted anilines is the reduction of the corresponding nitro compound. Therefore, **2-Methoxy-3-methylaniline** can be synthesized from 2-methoxy-3-methylnitrobenzene. The following is a general experimental protocol based on the synthesis of a similar compound, 3-methoxy-2-methylaniline.

Experimental Protocol: Synthesis of **2-Methoxy-3-methylaniline** via Reduction of 2-methoxy-3-methylnitrobenzene

Materials:

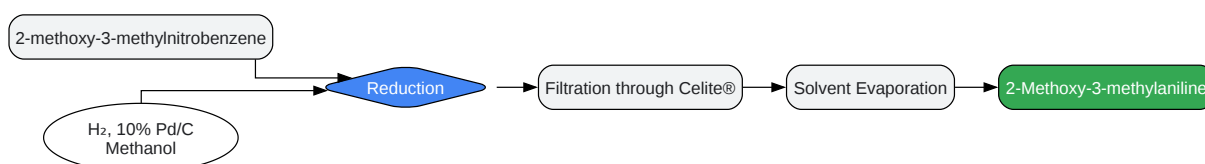
- 2-methoxy-3-methylnitrobenzene
- Palladium on carbon (10% Pd/C)
- Methanol
- Hydrogen gas (H<sub>2</sub>)
- Diatomaceous earth (Celite®)

Procedure:

- In a suitable reaction vessel, dissolve 2-methoxy-3-methylnitrobenzene in methanol.
- Carefully add 10% Palladium on carbon to the solution.
- Purge the reaction vessel with hydrogen gas and maintain a hydrogen atmosphere.
- Stir the reaction mixture at room temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion of the reaction, filter the mixture through a pad of diatomaceous earth to remove the palladium catalyst.

- Wash the filter cake with methanol.
- Combine the filtrate and washings, and remove the solvent under reduced pressure to yield **2-Methoxy-3-methylaniline**.

Diagram 1: Synthetic Workflow for **2-Methoxy-3-methylaniline**



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Caption: A plausible synthetic workflow for the preparation of **2-Methoxy-3-methylaniline**.

## Applications in Drug Development

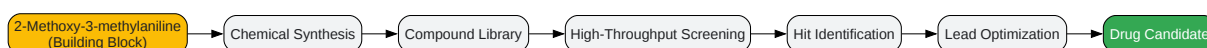
Aniline and its derivatives are fundamental building blocks in the synthesis of a wide array of pharmaceutical compounds. While specific drugs directly utilizing **2-Methoxy-3-methylaniline** as a starting material are not prominently documented in publicly available literature, its structural motif is of interest to medicinal chemists. The methoxy and methyl substitutions on the aniline ring can influence the pharmacokinetic and pharmacodynamic properties of a potential drug molecule, such as its metabolic stability, binding affinity to biological targets, and solubility.

Isomers of **2-Methoxy-3-methylaniline**, such as 3-methoxy-2-methylaniline, are known to be used in the preparation of indoles, indazoles, and quinoline-based antiviral agents. This suggests that **2-Methoxy-3-methylaniline** could serve as a valuable intermediate for the synthesis of novel therapeutic agents in similar or different drug classes.

## Biological Signaling Pathways

Currently, there is no available information in the scientific literature detailing the direct involvement of **2-Methoxy-3-methylaniline** in any specific biological signaling pathways. As a chemical intermediate, it is more likely to be a precursor to a biologically active molecule rather than possessing intrinsic biological activity itself. The final synthesized compound, for which **2-Methoxy-3-methylaniline** is a building block, would be the entity designed to interact with specific biological targets and modulate signaling pathways.

Diagram 2: General Workflow for Drug Discovery



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Caption: A generalized workflow illustrating the use of a chemical intermediate in drug discovery.

## Spectral Data

Detailed experimental spectral data for **2-Methoxy-3-methylaniline** is not widely available. However, based on its structure, the following characteristic spectral features can be predicted.

Table 3: Predicted Spectral Data for **2-Methoxy-3-methylaniline**

Technique	Expected Features
$^1\text{H}$ NMR	- Aromatic protons (multiplets in the range of 6.5-7.5 ppm)- Methoxy protons (singlet around 3.8 ppm)- Methyl protons (singlet around 2.2 ppm)- Amine protons (broad singlet, chemical shift can vary)
$^{13}\text{C}$ NMR	- Aromatic carbons (peaks in the range of 110-150 ppm)- Methoxy carbon (peak around 55 ppm)- Methyl carbon (peak around 15-20 ppm)
FT-IR ( $\text{cm}^{-1}$ )	- N-H stretching (two bands for primary amine, ~3300-3500)- C-H aromatic stretching (~3000-3100)- C-H aliphatic stretching (~2850-3000)- C=C aromatic stretching (~1450-1600)- C-N stretching (~1250-1350)- C-O stretching (~1000-1300)
Mass Spec.	- Molecular ion peak ( $\text{M}^+$ ) at $m/z = 137$

This guide serves as a foundational resource for professionals engaged in research and development involving **2-Methoxy-3-methylaniline**. Further experimental investigation is warranted to fully characterize its physical properties and explore its potential in the synthesis of novel compounds.

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## References

- 1. [2-Methoxy-3-methylaniline | C<sub>8</sub>H<sub>11</sub>NO | CID 12377254 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [3-Methoxy-2-methylaniline | C<sub>8</sub>H<sub>11</sub>NO | CID 11804822 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [3. 2-甲氧基-N-甲基苯胺 97% | Sigma-Aldrich \[sigmaldrich.com\]](#)
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